

# An In-depth Technical Guide to 1-Morpholinocyclopentene (CAS 936-52-7)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Morpholine, 4-(1-cyclopenten-1-yl)-

Cat. No.: B125458

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, safety data, and potential applications of 1-Morpholinocyclopentene (CAS 936-52-7). The information is compiled from various sources to support research and development activities.

## Chemical and Physical Properties

1-Morpholinocyclopentene, also known as N-(1-Cyclopenten-1-yl)morpholine, is a clear yellow liquid.<sup>[1]</sup> It is a heterocyclic compound featuring a morpholine ring attached to a cyclopentene moiety.<sup>[2]</sup> This structure contributes to its reactivity and utility as a reagent in organic synthesis, particularly in the formation of carbon-carbon bonds. The presence of the electron-rich enamine functional group makes it a key intermediate in various chemical transformations.

Table 1: Physical and Chemical Properties of 1-Morpholinocyclopentene

Property	Value	Reference
CAS Number	936-52-7	[3]
Molecular Formula	C <sub>9</sub> H <sub>15</sub> NO	[3]
Molecular Weight	153.22 g/mol	[3][4]
Appearance	Clear yellow liquid	[1]
Boiling Point	105-106 °C at 12 mmHg	[1]
Density	0.957 g/mL at 25 °C	[1]
Refractive Index (n <sub>20/D</sub> )	1.512	[1]
Flash Point	60 °C (140 °F) - closed cup	[4]
Storage Temperature	2-8°C	[4]

## Safety and Hazard Information

1-Morpholinocyclopentene is classified as a flammable liquid and vapor.[3][4] It is also known to cause skin and serious eye irritation, and may cause respiratory irritation.[3][4] Appropriate personal protective equipment (PPE), including eye shields and gloves, should be used when handling this chemical.[4]

Table 2: GHS Hazard and Precautionary Statements for 1-Morpholinocyclopentene

Category	Code	Statement	Reference
Hazard Classifications	Flam. Liq. 3, Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	Flammable liquid and vapor, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation	[4]
Signal Word	Warning	[4]	
Hazard Statements	H226, H315, H319, H335	Flammable liquid and vapor, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation	[3][4]
Precautionary Statements	P210, P233, P240, P241, P303+P361+P353, P305+P351+P338	Keep away from heat/sparks/open flames/hot surfaces. — No smoking. Keep container tightly closed. Ground/bond container and receiving equipment. Use explosion-proof electrical/ventilating/lighting equipment. IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and	[4]

easy to do. Continue  
rinsing.

## Experimental Protocols

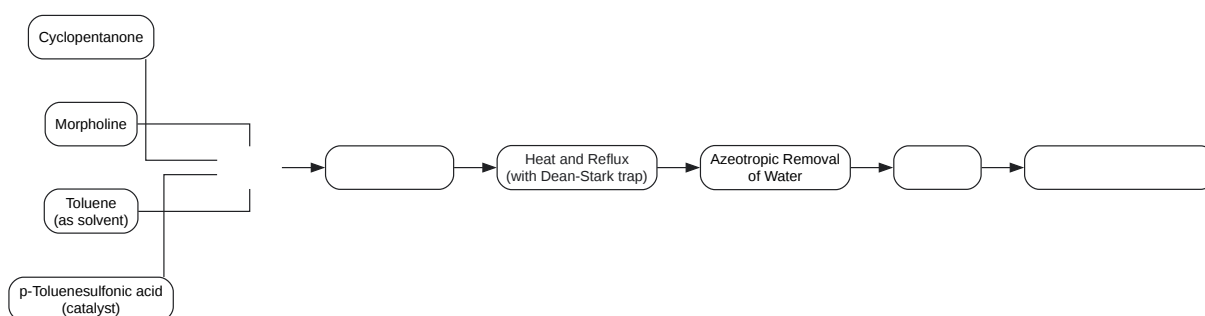
Detailed experimental protocols for the determination of the specific physical and toxicological properties of 1-Morpholinocyclopentene are not readily available in the public domain.

However, standardized methods, such as those outlined by the OECD, are typically employed for such characterizations.

## Synthesis of 1-Morpholinocyclopentene

A general and established method for the synthesis of enamines, such as 1-Morpholinocyclopentene, involves the reaction of a ketone with a secondary amine, often with azeotropic removal of water.<sup>[5]</sup>

Experimental Workflow: Synthesis of an Enamine



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of an enamine like 1-Morpholinocyclopentene.

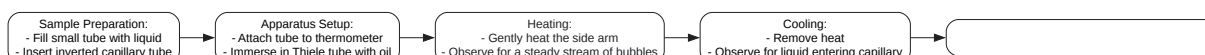
#### Methodology:

- Cyclopentanone and a slight excess of morpholine are dissolved in a suitable solvent, such as toluene.[5]
- A catalytic amount of an acid, typically p-toluenesulfonic acid, is added to the mixture.[5]
- The reaction mixture is heated to reflux, and the water formed during the reaction is continuously removed using a Dean-Stark apparatus.[5]
- The reaction progress is monitored until no more water is collected.
- The solvent and excess morpholine are removed by distillation, and the resulting 1-Morpholinocyclopentene is purified by vacuum distillation.[5]

## Determination of Boiling Point

The boiling point of a liquid can be determined using various methods, including distillation or the Thiele tube method, which is suitable for small sample volumes.[6][7]

#### Experimental Workflow: Boiling Point Determination (Thiele Tube Method)



[Click to download full resolution via product page](#)

Caption: Workflow for determining the boiling point using the Thiele tube method.

#### Methodology:

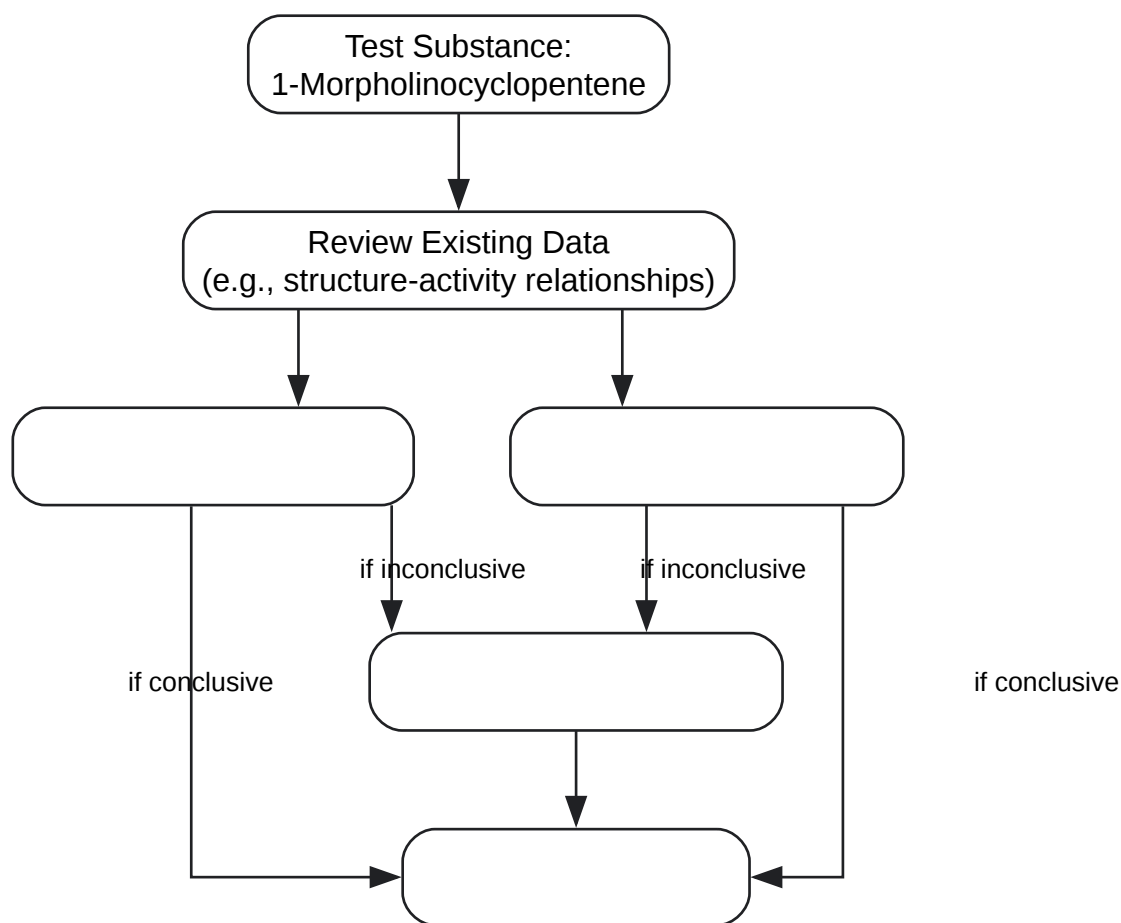
- A small amount of 1-Morpholinocyclopentene is placed in a small test tube.[6]
- A capillary tube, sealed at one end, is inverted and placed into the liquid.[6]
- The test tube is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).[7]

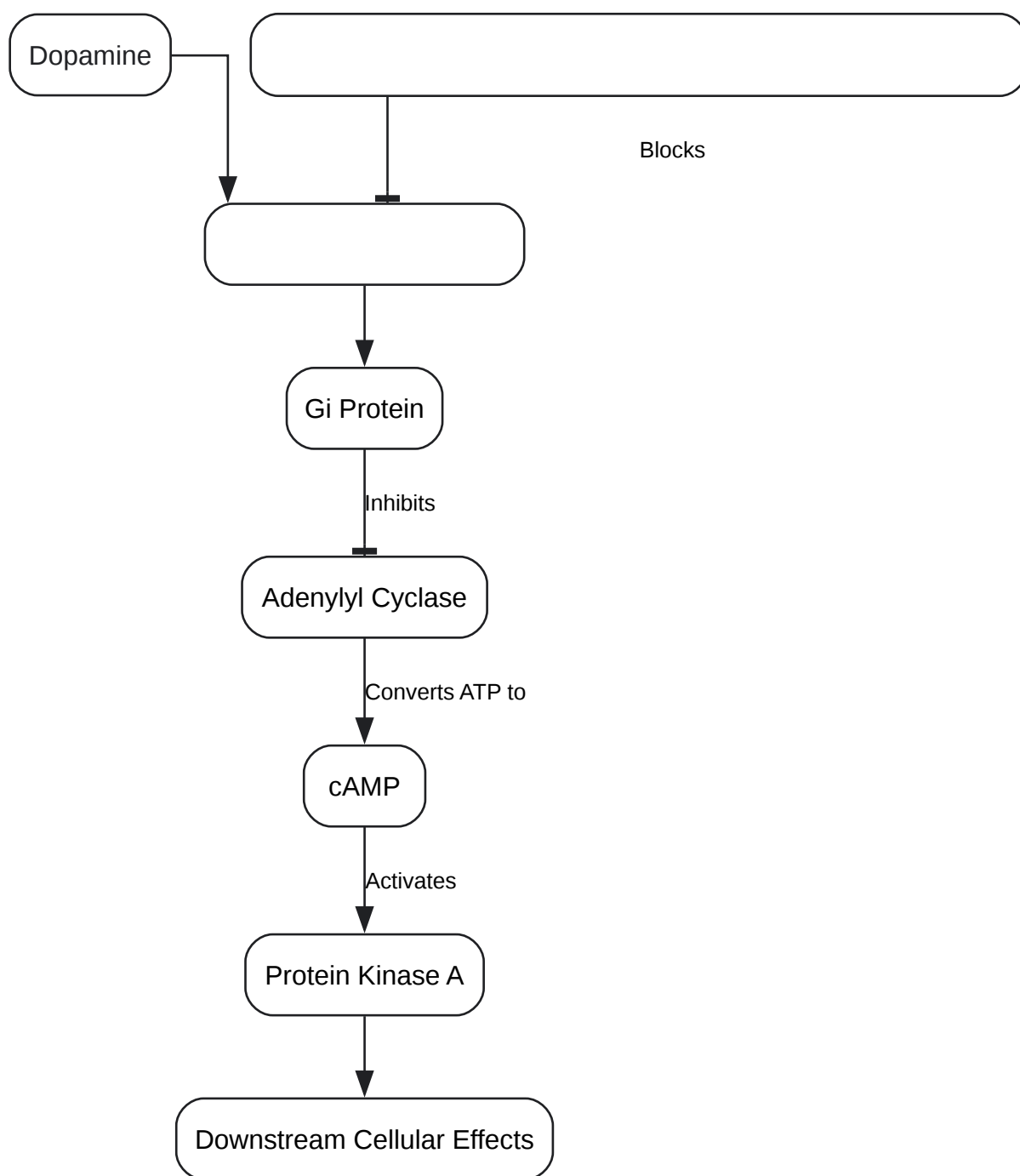
- The Thiele tube is gently heated, and the temperature is monitored.[\[6\]](#)
- As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube.  
[\[6\]](#)
- The heat is removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[6\]](#)

## Skin and Eye Irritation Testing

Standardized protocols from the Organisation for Economic Co-operation and Development (OECD) are widely used for assessing the skin and eye irritation potential of chemicals. These guidelines emphasize a tiered approach, often starting with in vitro methods to minimize animal testing.[\[1\]](#)[\[8\]](#)[\[9\]](#)

Logical Relationship: Tiered Testing Strategy for Irritation





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).



## References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. CAS 936-52-7: 1-Morpholinocyclopentene | CymitQuimica [cymitquimica.com]
- 3. 1-Morpholinocyclopentene | C<sub>9</sub>H<sub>15</sub>NO | CID 70294 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1-吗啉环戊烯 96% | Sigma-Aldrich [sigmaaldrich.com]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. siesascs.edu.in [siesascs.edu.in]
- 9. iivs.org [iivs.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Morpholinocyclopentene (CAS 936-52-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125458#cas-number-936-52-7-properties-and-safety-data]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)